

# Personal protective equipment for handling Chrysin 6-C-glucoside

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## Compound of Interest

Compound Name: Chrysin 6-C-glucoside

Cat. No.: B1514287

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## Essential Safety and Handling Guide for Chrysin 6-C-glucoside

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Chrysin 6-C-glucoside** in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize potential risks.

### Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment are critical to minimize exposure to **Chrysin 6-C-glucoside**. The following table summarizes the recommended PPE.

Area Protected	Equipment	Specifications
Eyes/Face	Safety Goggles with side protection	Conforming to EN166
Hands	Chemical-resistant gloves	Nitrile rubber, >0.11 mm thickness, breakthrough time >480 minutes (Permeation: level 6)
Body	Laboratory coat	Standard laboratory coat
Respiratory	Respiratory protection	Use a particulate filter device (EN 143) if dust is formed. P1 filter (filters at least 80% of airborne particles, white color code) is recommended.

## Handling and Storage Procedures

### Handling:

- Avoid direct contact with the substance.
- Ensure adequate ventilation in the handling area.
- Prevent dust formation and accumulation.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

### Storage:

- Store in a tightly sealed container.
- Keep in a dry and well-ventilated place.
- Recommended storage temperature is -20°C for long-term storage.

## Emergency Procedures

In the event of an emergency, follow these procedures promptly.

### First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

### Spill and Fire Response

- Spills:
  - Evacuate personnel to a safe area.
  - Wear appropriate PPE.
  - Sweep up the spilled material and place it in a suitable, closed container for disposal.
  - Avoid creating dust.
  - Ventilate the area and wash the spill site after material pickup is complete.
- Fire:
  - Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as suitable extinguishing media.

- Wear self-contained breathing apparatus for firefighting if necessary.

## Disposal Plan

Dispose of **Chrysin 6-C-glucoside** and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to dispose of the waste at an approved waste disposal plant. Do not let the product enter drains.

## Procedural Workflows

The following diagrams illustrate the standard operating procedure for handling **Chrysin 6-C-glucoside** and the emergency response for a spill.

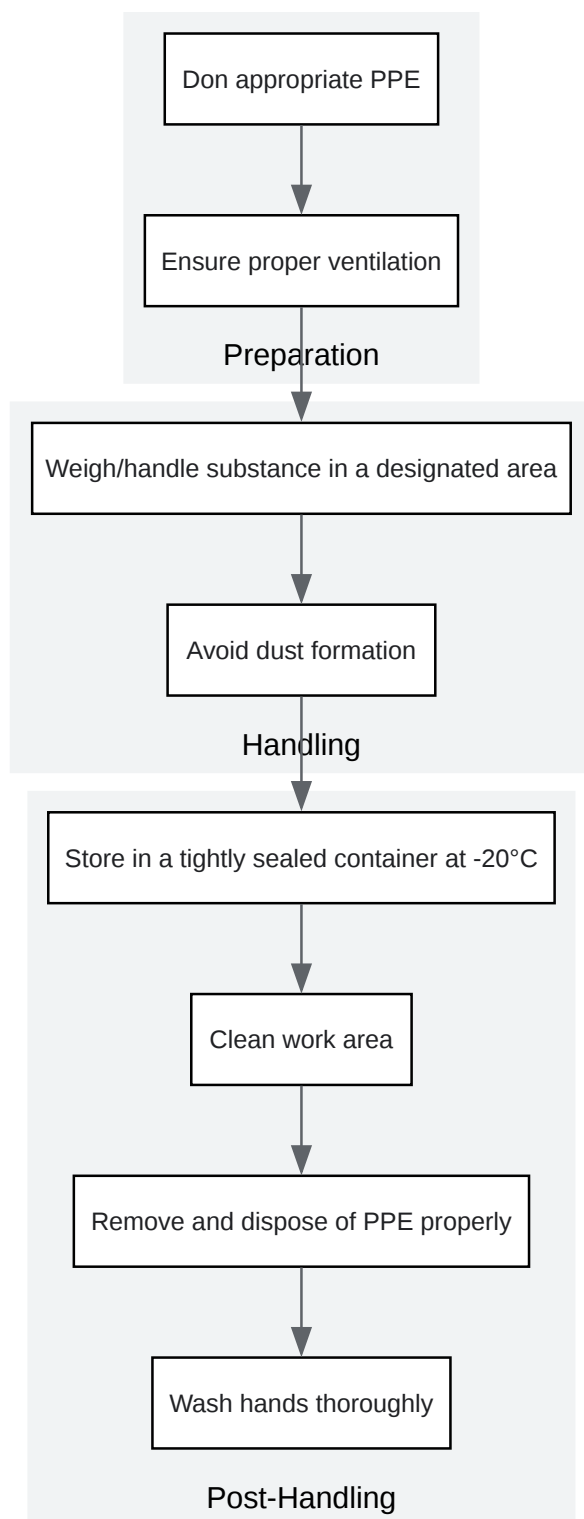


Figure 1: Standard Handling Procedure for Chrysin 6-C-glucoside

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Figure 1: Standard Handling Procedure for **Chrysin 6-C-glucoside**

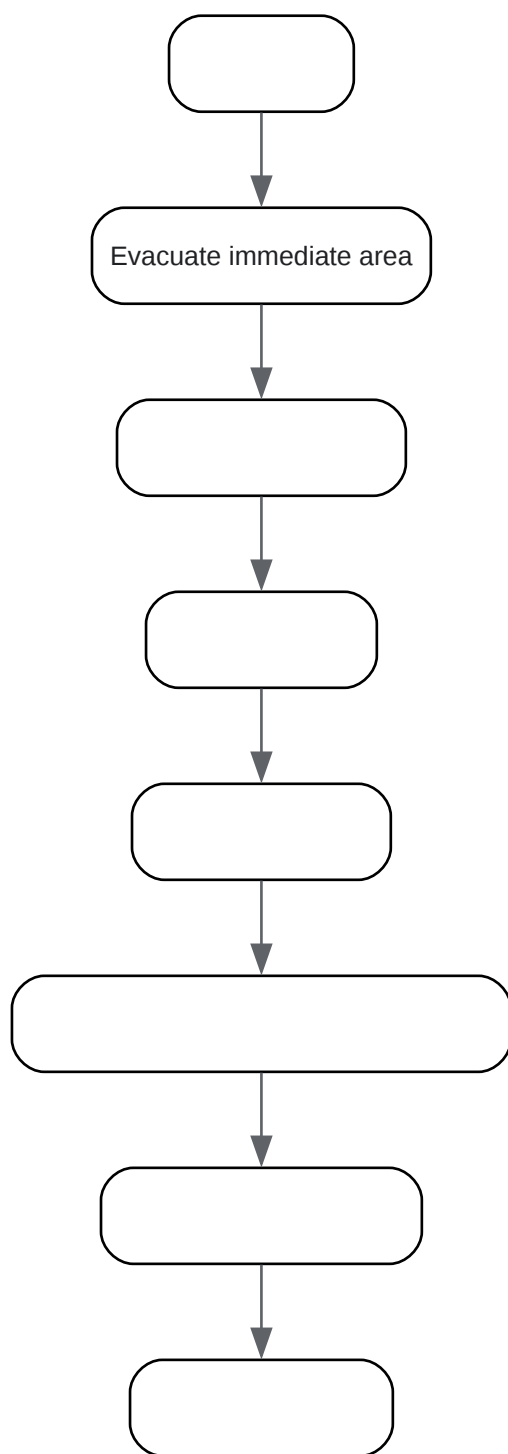


Figure 2: Emergency Spill Response Procedure

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Figure 2: Emergency Spill Response Procedure

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